

Application Notes and Protocols for 2-Diethylaminoethyl hexanoate (DA-6) in Wheat

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Compound of Interest

Compound Name: *2-Diethylaminoethyl hexanoate*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **2-Diethylaminoethyl hexanoate** (DA-6), a plant growth regulator, to enhance wheat yield and quality. The information is based on current scientific literature and is intended for research and development purposes.

Introduction

2-Diethylaminoethyl hexanoate (DA-6) is a synthetic tertiary amine that acts as a plant growth regulator, demonstrating beneficial effects on a variety of crops, including wheat.^{[1][2][3]} It has been shown to increase photosynthetic rates, promote biomass accumulation, and improve germination.^{[1][4]} In wheat, the application of DA-6, particularly after anthesis, has been found to significantly increase grain weight and protein content.^{[1][5]} This document outlines the protocols for its application and summarizes the key findings from relevant studies.

Mechanism of Action

DA-6 application in wheat has been shown to regulate several key metabolic and signaling pathways. Transcriptome analysis of wheat treated with DA-6 revealed an upregulation of genes involved in:

- Sucrose and Starch Metabolism: DA-6 enhances the synthesis of sucrose in flag leaves (the source) and starch in the seeds (the sink), contributing to increased grain weight.^[1]

- Protein Processing: Genes related to protein processing in the endoplasmic reticulum are upregulated in both the stems and seeds, leading to higher seed protein content.[1]
- Plant Hormone Signal Transduction: DA-6 appears to primarily regulate the abscisic acid (ABA) signal transduction pathway.[1] It has also been shown to increase the content of indole-3-acetic acid (IAA), zeatin riboside (ZR), and gibberellic acid (GA3) while decreasing ABA content in other plants.[4][6]

The dissipation half-life of DA-6 is relatively short, ranging from 1.1 to 8.2 days depending on the crop and environmental conditions, which is beneficial for its safe use.[1]

Data Summary

The following tables summarize the quantitative data from a key study on the effects of post-anthesis application of DA-6 on wheat (cv. Shannong 23) over two growing seasons.

Table 1: Effect of DA-6 Concentration on 1000-Grain Weight in Wheat

Treatment (DA-6 Concentration)	1000-Grain Weight (g) -	1000-Grain Weight (g) -
	2017	2018
C0 (0 g/L)	40.5 ± 0.8	42.1 ± 0.6
C2 (2 g/L)	42.3 ± 0.7	43.5 ± 0.5
C4 (4 g/L)	43.8 ± 0.9	45.2 ± 0.7
C6 (6 g/L)	44.6 ± 0.6	46.3 ± 0.8

Data adapted from Wen et al., 2019.[1]

Table 2: Effect of DA-6 Concentration on Seed Protein Content in Wheat

Treatment (DA-6 Concentration)	Seed Protein Content (%) - 2017	Seed Protein Content (%) - 2018
C0 (0 g/L)	12.8 ± 0.3	13.1 ± 0.2
C2 (2 g/L)	13.5 ± 0.2	13.8 ± 0.3
C4 (4 g/L)	14.2 ± 0.4	14.5 ± 0.2
C6 (6 g/L)	14.1 ± 0.3	14.3 ± 0.4

Data adapted from Wen et al., 2019.[1]

Experimental Protocols

This section provides a detailed methodology for the application of DA-6 to wheat in a research setting, based on established studies.[1]

1. Preparation of DA-6 Solution

- Materials:
 - **2-Diethylaminoethyl hexanoate** (DA-6) powder (e.g., 98.5% purity)
 - Distilled water
 - Organic silicone surfactant
 - Analytical balance
 - Volumetric flasks
 - Magnetic stirrer and stir bar
- Procedure:
 - Determine the desired concentrations for the experiment. Based on existing research, effective concentrations range from 2 g/L to 6 g/L.[1] A control of 0 g/L (distilled water with surfactant) should always be included.

- For a 4 g/L solution, for example, weigh 4.0 g of DA-6 powder.
- Dissolve the DA-6 powder in a final volume of 1 L of distilled water. Use a magnetic stirrer to ensure complete dissolution.
- Add an organic silicone surfactant to the solution at a rate of 1 mL/L to improve adhesion and coverage on the wheat plants.
- Prepare fresh solutions on the day of application.

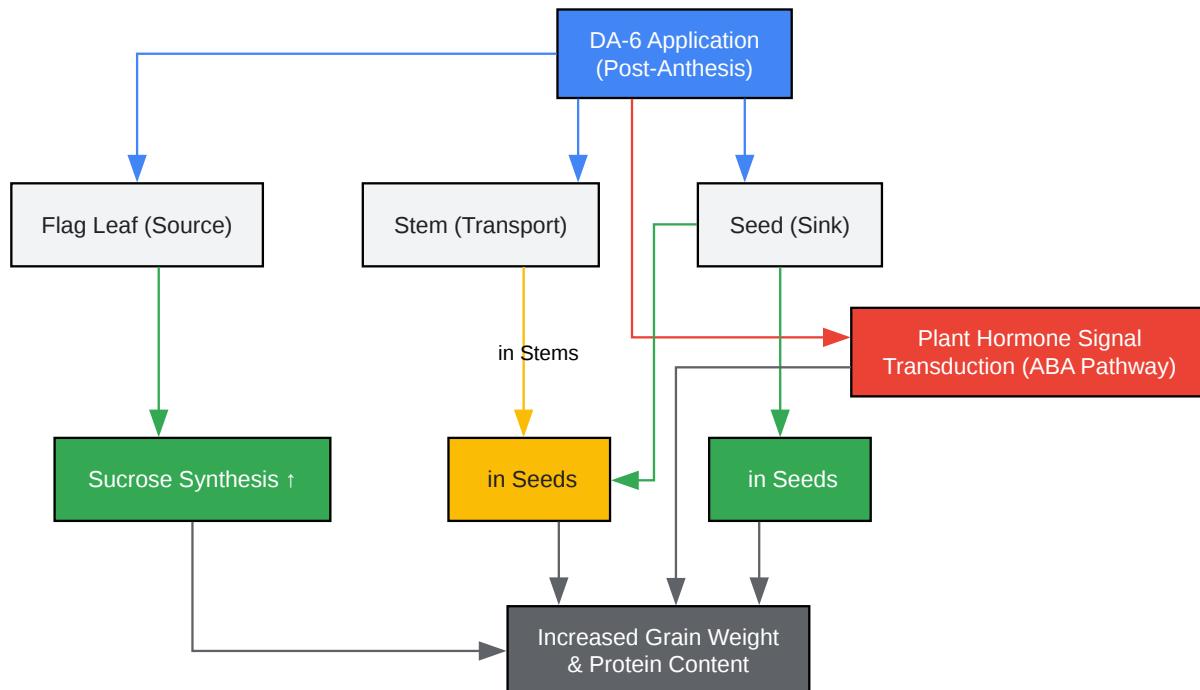
2. Field Application Protocol

- Experimental Design:
 - Use a randomized complete block design with multiple replications (e.g., 3-4 plots per treatment).
 - Ensure each plot is of a sufficient size to obtain representative yield data and minimize edge effects.
- Plant Material:
 - Use a certified wheat variety (e.g., Shannong 23).[\[1\]](#)
 - Follow standard agronomic practices for fertilization and irrigation.
- Application Timing:
 - The optimal timing for application to enhance grain filling is one week after anthesis.[\[1\]](#)
Anthesis is the period when the flowers are open and pollination occurs.
- Application Method:
 - Use a calibrated sprayer to ensure uniform application.
 - Apply the DA-6 solution as a foliar spray, ensuring thorough coverage of the flag leaves, stems, and spikes.

- The application volume will depend on the sprayer and crop density but should be sufficient to wet the plant surfaces without excessive runoff.
- Data Collection:
 - At maturity, harvest the central rows of each plot to determine grain yield.
 - Measure the 1000-grain weight from a representative sample of harvested grains.
 - Analyze the grain for protein content using standard methods (e.g., Kjeldahl or near-infrared spectroscopy).
 - For molecular studies, collect tissue samples (flag leaves, stems, seeds) at specific time points after application (e.g., 24 days after anthesis for transcriptome analysis).^[1]

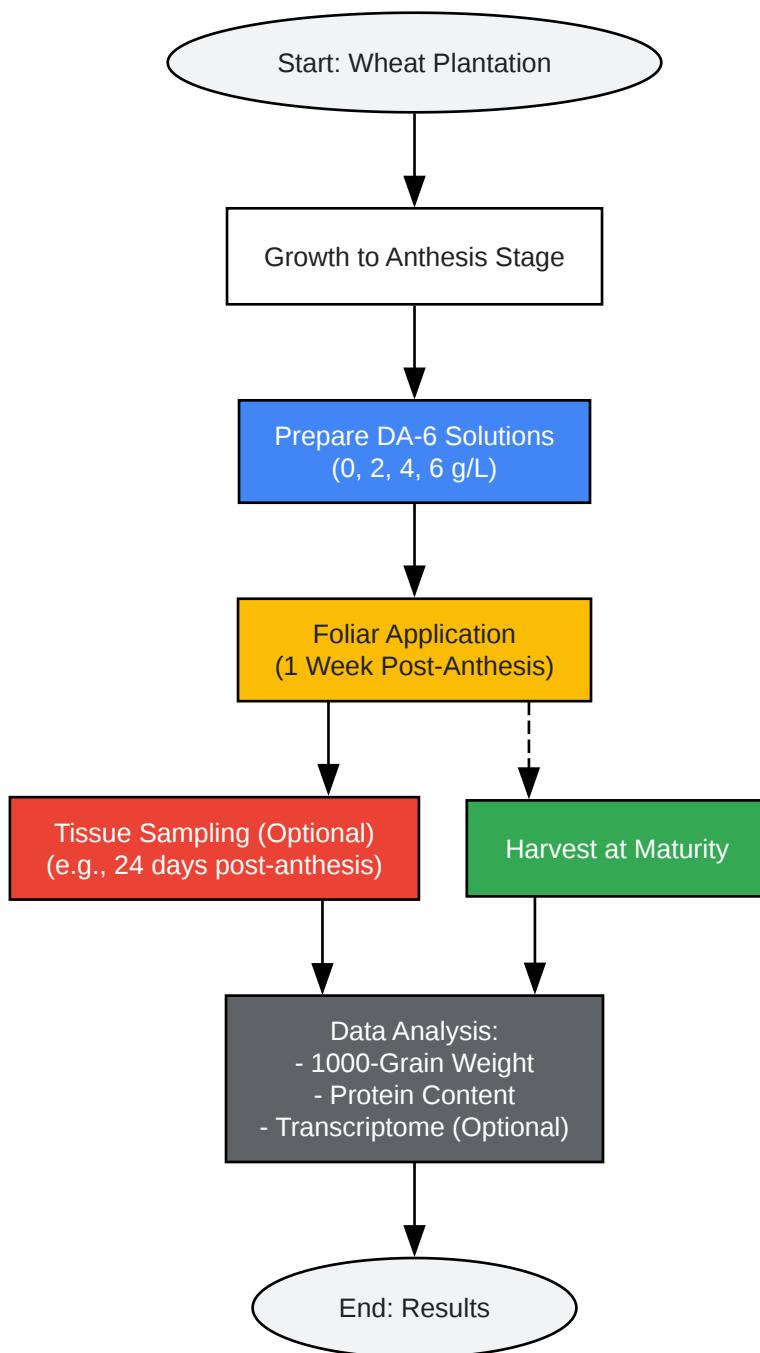
Visualizations

The following diagrams illustrate the proposed signaling pathway of DA-6 in wheat and a typical experimental workflow.



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Caption: Proposed signaling pathway of DA-6 in wheat.

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Caption: Experimental workflow for DA-6 application in wheat.

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